

In-Depth Technical Guide to Dimethyl Pimelate-d4

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Compound of Interest

Compound Name: Dimethyl pimelate-d4

Cat. No.: B12396951

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CAS Number: 120811-82-7

This technical guide provides a comprehensive overview of **Dimethyl pimelate-d4**, a deuterated internal standard crucial for quantitative analysis in various scientific disciplines. Designed for researchers, scientists, and drug development professionals, this document details the compound's properties, relevant biochemical pathways, and explicit experimental protocols for its application.

Compound Properties and Specifications

Dimethyl pimelate-d4 is the deuterated form of Dimethyl pimelate (CAS: 1732-08-7), where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based analyses, as it is chemically identical to its unlabeled counterpart but can be distinguished by its higher mass.

Table 1: Physicochemical Properties of **Dimethyl pimelate-d4** and unlabeled Dimethyl pimelate

Property	Dimethyl pimelate-d4	Unlabeled Dimethyl pimelate
CAS Number	120811-82-7[1]	1732-08-7
Molecular Formula	C ₉ H ₁₂ D ₄ O ₄	C ₉ H ₁₆ O ₄
Molecular Weight	192.25 g/mol	188.22 g/mol
Appearance	Clear, colorless liquid	Clear, colorless liquid
Boiling Point	121-122 °C at 11 mmHg	121-122 °C at 11 mmHg
Density	~1.041 g/mL at 25 °C (estimated)	1.041 g/mL at 25 °C
Purity	Typically ≥98% (Chemical Purity)	≥99% (GC)
Isotopic Purity	Information not publicly available (refer to CoA)	Not Applicable

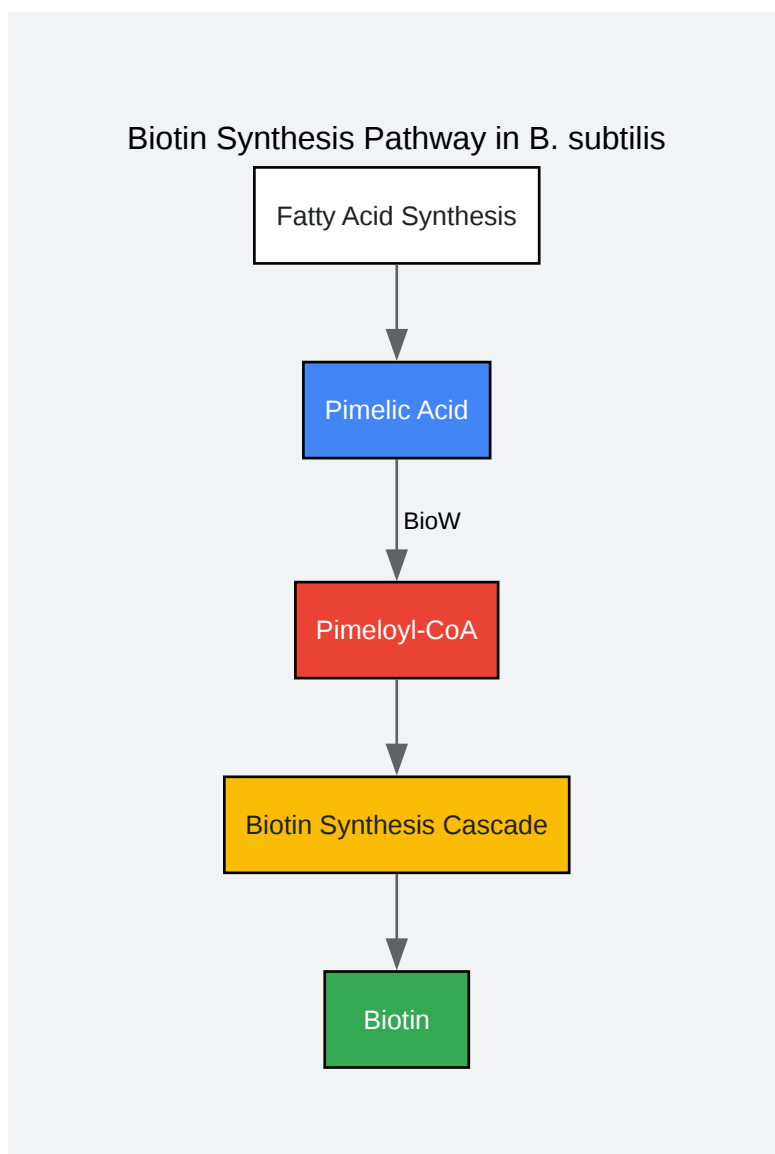
Note: Properties for **Dimethyl pimelate-d4** are often reported based on the unlabeled compound. Always refer to the Certificate of Analysis (CoA) from the supplier for lot-specific data, especially for isotopic purity.

Biochemical Pathways

Dimethyl pimelate is the dimethyl ester of pimelic acid. Pimelic acid is a key intermediate in the biosynthesis of biotin (Vitamin B7) in some bacteria, such as *Bacillus subtilis*. It is also involved in the reverse adipate-degradation pathway. Understanding these pathways can be crucial for metabolic studies where **Dimethyl pimelate-d4** may be used as a tracer.

Biotin Synthesis Pathway in *Bacillus subtilis*

In *Bacillus subtilis*, pimelic acid is a precursor in the biotin synthesis pathway. The pathway involves the conversion of pimelic acid to pimeloyl-CoA, which then enters a series of reactions to form the biotin molecule.



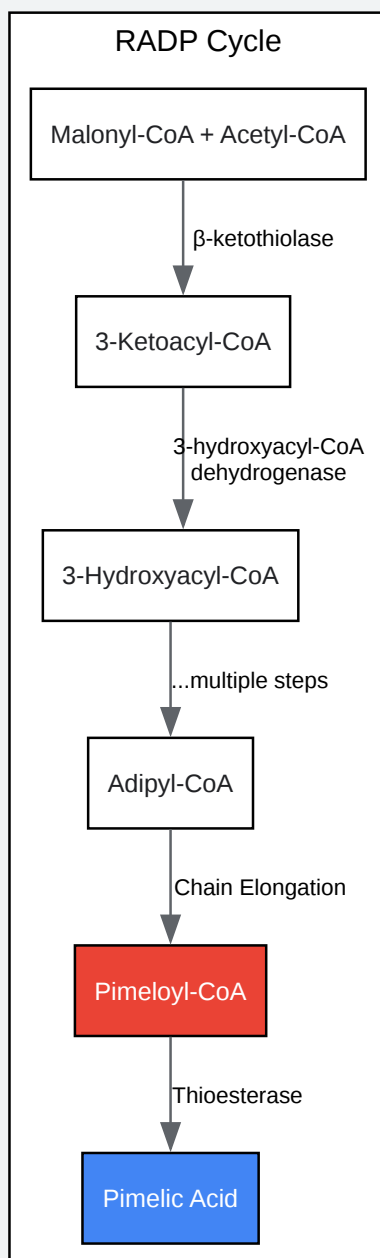
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Caption: Biotin synthesis pathway from pimelic acid in *B. subtilis*.

Reverse Adipate-Degradation Pathway (RADP)

Pimelic acid can also be synthesized via the reverse adipate-degradation pathway (RADP). This pathway involves a series of enzymatic reactions starting from smaller molecules to build up the seven-carbon chain of pimelic acid.

Reverse Adipate-Degradation Pathway (RADP) for Pimelic Acid Synthesis

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Caption: Simplified overview of pimelic acid synthesis via the RADP.

Experimental Protocols

Dimethyl pimelate-d4 is primarily used as an internal standard in quantitative analytical methods, particularly for the determination of phthalates in various matrices such as food, beverages, and consumer products. The following is a detailed protocol for the analysis of phthalates in a liquid matrix using Gas Chromatography-Mass Spectrometry (GC-MS) with **Dimethyl pimelate-d4** as an internal standard.

Quantification of Phthalates in a Liquid Matrix by GC-MS

Objective: To accurately quantify the concentration of various phthalate esters in a liquid sample (e.g., a beverage) using an internal standard method with **Dimethyl pimelate-d4**.

Materials:

- Analytes: Phthalate standards (e.g., DMP, DEP, DBP, BBP, DEHP)
- Internal Standard (IS): **Dimethyl pimelate-d4**
- Solvents: n-hexane (pesticide residue grade), Acetone (pesticide residue grade)
- Equipment:
 - Gas Chromatograph with Mass Spectrometer (GC-MS)
 - Vortex mixer
 - Centrifuge
 - Autosampler vials with phthalate-free septa
 - Glassware (pipettes, volumetric flasks), pre-rinsed with acetone and n-hexane.

Procedure:

- Preparation of Stock Solutions:
 - Prepare individual stock solutions of each phthalate analyte and the **Dimethyl pimelate-d4** internal standard in n-hexane at a concentration of 1000 µg/mL.

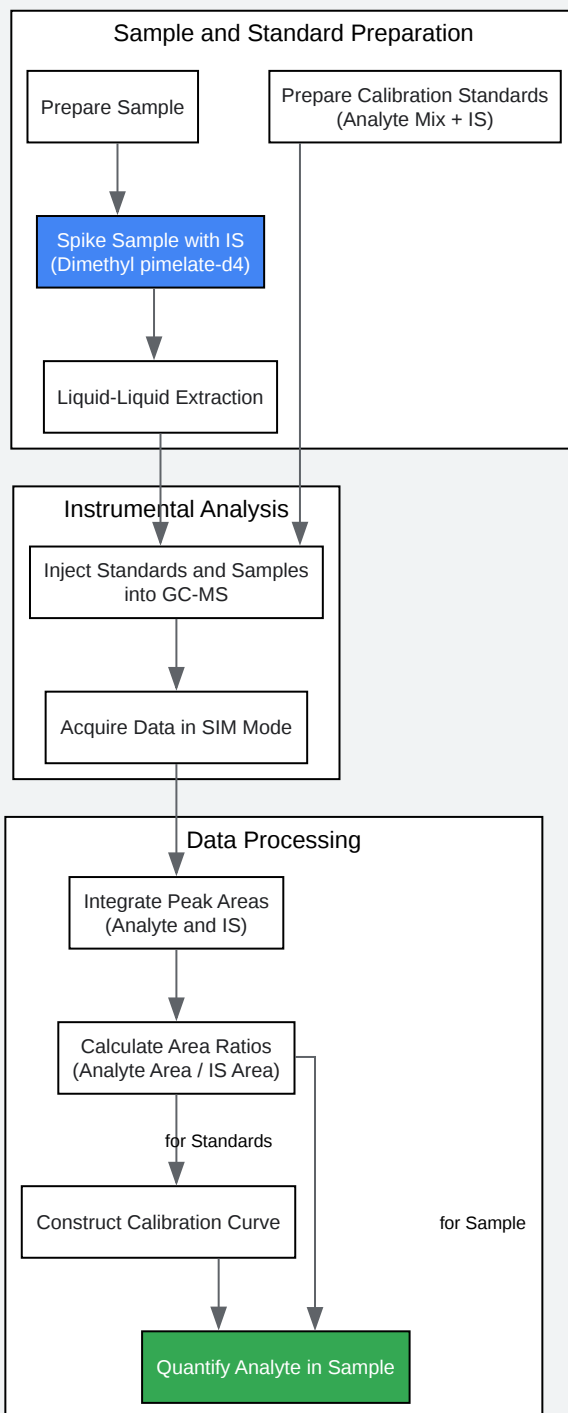
- From the individual stock solutions, prepare a mixed phthalate standard working solution containing all target analytes at a concentration of 10 µg/mL.
- Prepare an internal standard working solution of **Dimethyl pimelate-d4** at a concentration of 10 µg/mL.
- Calibration Standards:
 - Prepare a series of calibration standards by spiking a blank matrix (e.g., phthalate-free water) with the mixed phthalate standard working solution to achieve concentrations ranging from 0.05 to 2.0 µg/mL.
 - To each calibration standard, add the **Dimethyl pimelate-d4** internal standard working solution to a final concentration of 0.5 µg/mL.
- Sample Preparation:
 - Take 5 mL of the liquid sample in a glass centrifuge tube.
 - Spike the sample with the **Dimethyl pimelate-d4** internal standard working solution to a final concentration of 0.5 µg/mL.
 - Add 2 mL of n-hexane to the tube.
 - Vortex the mixture vigorously for 2 minutes to extract the phthalates into the organic layer.
 - Centrifuge at 4000 rpm for 10 minutes to separate the layers.
 - Carefully transfer the upper n-hexane layer to a clean autosampler vial.
- GC-MS Analysis:
 - GC Conditions:
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
 - Injector Temperature: 280 °C
 - Injection Mode: Splitless

- Oven Program: Start at 60 °C, hold for 1 min, ramp to 220 °C at 20 °C/min, then ramp to 300 °C at 10 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Conditions:
 - Ion Source Temperature: 230 °C
 - Interface Temperature: 280 °C
 - Mode: Selected Ion Monitoring (SIM)
 - Quantification Ions: Monitor at least two characteristic ions for each phthalate and for **Dimethyl pimelate-d4** (e.g., for **Dimethyl pimelate-d4**, monitor m/z that are +4 compared to the unlabeled compound).
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of each analyte to the peak area of the internal standard against the concentration of the analyte.
 - Determine the concentration of each phthalate in the sample by using the response factor from the calibration curve.

Experimental Workflow and Logic

The use of an internal standard like **Dimethyl pimelate-d4** is critical for compensating for variations in sample preparation and instrument response. The following diagram illustrates the logical workflow for a typical quantitative analysis using this internal standard.

Workflow for Quantitative Analysis using Dimethyl pimelate-d4

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References

- 1. medchemexpress.com [medchemexpress.com]
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